

# Application Notes and Protocols: 1-Iododoxane for Functionalization of Carbon Nanotubes

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## Compound of Interest

Compound Name: **1-Iodododecane**

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## Introduction

The functionalization of carbon nanotubes (CNTs) is a critical step in harnessing their unique properties for a wide range of applications, particularly in the biomedical field. Covalent modification of CNTs with long alkyl chains, such as dodecyl groups from **1-iodododecane**, significantly enhances their dispersibility in organic solvents and polymer matrices, a crucial prerequisite for their use in drug delivery systems. This modification improves the biocompatibility and cellular uptake of CNTs, making them promising nanocarriers for therapeutic agents.<sup>[1][2][3]</sup> The attached alkyl chains can also modulate the drug loading capacity and release kinetics, offering a versatile platform for designing advanced drug delivery vehicles.<sup>[4][5][6]</sup>

These application notes provide a detailed protocol for the functionalization of single-walled carbon nanotubes (SWCNTs) with **1-iodododecane** via a free radical addition reaction. Characterization techniques to verify the functionalization and its impact on the CNTs are also detailed, along with potential applications in drug delivery.

## Quantitative Data Summary

The following tables summarize typical quantitative data obtained from the characterization of dodecyl-functionalized SWCNTs. The exact values can vary depending on the specific reaction conditions and the type of CNTs used.

Table 1: Thermogravimetric Analysis (TGA) Data

Sample	Weight Loss (%) in N <sub>2</sub> atmosphere (200-800 °C)	Estimated Functionalization Degree (dodecyl groups per 100 C atoms)
Pristine SWCNTs	< 5%	N/A
Dodecyl-SWCNTs	15-25%	1 - 2

Note: The weight loss is attributed to the thermal decomposition of the covalently attached dodecyl groups.[7][8]

Table 2: X-ray Photoelectron Spectroscopy (XPS) Elemental Analysis

Sample	C 1s (at. %)	O 1s (at. %)	I 3d (at. %)
Pristine SWCNTs	> 98%	< 2%	0%
Dodecyl-SWCNTs	90-95%	4-8%	< 1%

Note: The increase in oxygen content is often due to minor oxidation during the reaction and purification process. The presence of a small amount of iodine may indicate residual unreacted **1-iodododecane** or iodine atoms bound to the CNT surface.

Table 3: Raman Spectroscopy Data

Sample	D-band (~1350 cm <sup>-1</sup> )	G-band (~1580 cm <sup>-1</sup> )	ID/IG Ratio
Pristine SWCNTs	Low Intensity	High Intensity	0.1 - 0.3
Dodecyl-SWCNTs	Increased Intensity	Broadened	0.5 - 0.9

Note: An increase in the ID/IG ratio is indicative of the conversion of sp<sup>2</sup>-hybridized carbon atoms to sp<sup>3</sup>-hybridized carbon atoms, confirming covalent functionalization.[9][10][11][12]

Table 4: Drug Loading and Release (Example with Doxorubicin)

Nanocarrier	Drug Loading Capacity (wt%)	Drug Release at pH 5.5 (72h, %)	Drug Release at pH 7.4 (72h, %)
Pristine SWCNTs	~20-30%	~30%	~10%
Dodecyl-SWCNTs	~40-60%	~50%	~15%

Note: The enhanced drug loading capacity of dodecyl-functionalized SWCNTs is attributed to the increased surface area and hydrophobic interactions between the dodecyl chains and the drug molecules. The pH-dependent release is a desirable feature for targeted drug delivery to acidic tumor microenvironments.[\[4\]](#)[\[13\]](#)[\[14\]](#)

## Experimental Protocols

### Protocol 1: Functionalization of SWCNTs with 1-Iodododecane

This protocol describes the covalent functionalization of SWCNTs with dodecyl groups using a benzoyl peroxide-initiated radical addition reaction.

Materials:

- Single-walled carbon nanotubes (pristine)
- **1-Iodododecane**
- Benzoyl peroxide
- ortho-Dichlorobenzene (ODCB)
- Chloroform
- Methanol
- Argon gas

- Schlenk flask
- Magnetic stirrer with heating mantle
- Ultrasonicator
- Filtration apparatus with a 0.2 µm pore size membrane (e.g., alumina or PTFE)

**Procedure:**

- Dispersion of SWCNTs: In a Schlenk flask, disperse 20 mg of pristine SWCNTs in 30 mL of ODCB by sonication for at least 1 hour to achieve a uniform suspension.
- Addition of Reagents: To the SWCNT dispersion, add 0.4 g of benzoyl peroxide and 2.5 mL of **1-iodododecane**.
- Reaction: Stir the reaction mixture at 80°C for 24 hours under an argon atmosphere. The benzoyl peroxide will thermally decompose to generate phenyl radicals, which then abstract an iodine atom from **1-iodododecane** to produce dodecyl radicals. These radicals subsequently add to the sidewalls of the SWCNTs.
- Purification:
  - After cooling the reaction mixture to room temperature, add 30 mL of chloroform and vacuum filter the mixture through a 0.2 µm pore size membrane.
  - Wash the collected solid (the functionalized SWCNTs) extensively with chloroform to remove unreacted reagents and byproducts.
  - Further wash the product with methanol to remove any remaining impurities.
  - Repeat the washing steps until the filtrate is clear.
- Drying: Dry the final product, dodecyl-functionalized SWCNTs, in a vacuum oven at 60°C overnight.

## Protocol 2: Characterization of Dodecyl-Functionalized SWCNTs

### 1. Thermogravimetric Analysis (TGA):

- Purpose: To quantify the degree of functionalization.
- Procedure: Heat 1-5 mg of the dodecyl-SWCNT sample from room temperature to 800°C at a heating rate of 10°C/min under a nitrogen atmosphere. The weight loss between 200°C and 600°C corresponds to the decomposition of the attached dodecyl groups.

### 2. X-ray Photoelectron Spectroscopy (XPS):

- Purpose: To determine the elemental composition of the functionalized SWCNTs.
- Procedure: Acquire high-resolution spectra for C 1s, O 1s, and I 3d regions. The presence of C-C, C-O, and potentially C-I bonds can be identified, and the atomic percentages of each element can be calculated.

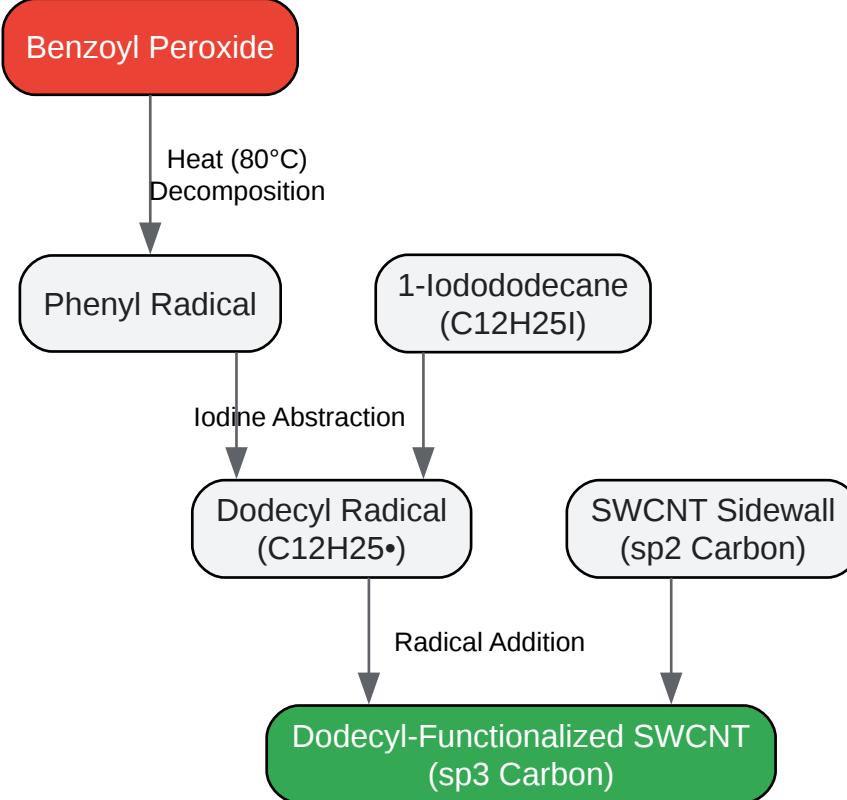
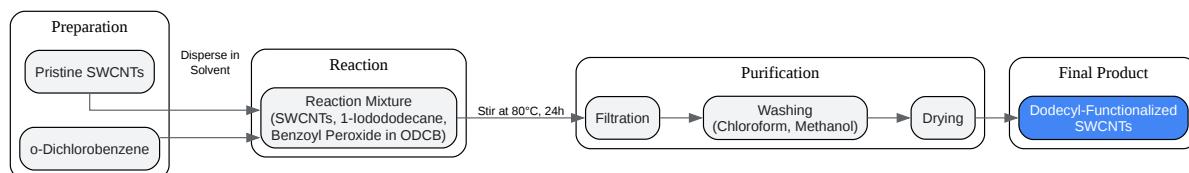
### 3. Raman Spectroscopy:

- Purpose: To confirm the covalent attachment of dodecyl groups.
- Procedure: Acquire Raman spectra of both pristine and functionalized SWCNTs using a 532 nm or 633 nm laser. An increase in the intensity ratio of the D-band to the G-band (ID/IG) indicates the formation of sp<sup>3</sup>-hybridized carbon atoms, confirming covalent functionalization.  
[\[9\]](#)  
[\[10\]](#)  
[\[11\]](#)  
[\[12\]](#)

### 4. Transmission Electron Microscopy (TEM):

- Purpose: To visualize the morphology of the functionalized SWCNTs.
- Procedure: Disperse a small amount of the dodecyl-SWCNTs in a suitable solvent (e.g., chloroform) and drop-cast onto a TEM grid. Observe the nanotubes to ensure their structural integrity is maintained after functionalization.

## Visualizations



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- To cite this document: BenchChem. [Application Notes and Protocols: 1-Iododoxane for Functionalization of Carbon Nanotubes]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1195088#1-iodododecane-for-functionalization-of-carbon-nanotubes>]

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